Synthesis of Dibenzothiazepine Analogues: An Application and Protocol Guide

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Compound of Interest

Compound Name:	*1-Chlorodibenzo[b,f][1,4]thiazepine*
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Abstract

Dibenzothiazepines are a class of seven-membered heterocyclic compounds containing nitrogen and sulfur atoms fused to two benzene rings. This scaffold is a cornerstone in medicinal chemistry, most notably as the core structure of atypical antipsychotics like quetiapine. The strategic modification of the dibenzothiazepine nucleus allows for the fine-tuning of pharmacological activity, making the development of robust and versatile synthetic methods a critical endeavor. This guide provides a detailed overview of the primary synthetic strategies for creating dibenzothiazepine analogues at the laboratory scale, with a focus on the widely employed method involving the condensation of a thiosalicylic acid derivative with a nitrobenzene compound, followed by reductive cyclization. We offer in-depth, step-by-step protocols, mechanistic insights, and guidance on purification and characterization to equip researchers with the practical knowledge required for the successful synthesis of these valuable compounds.

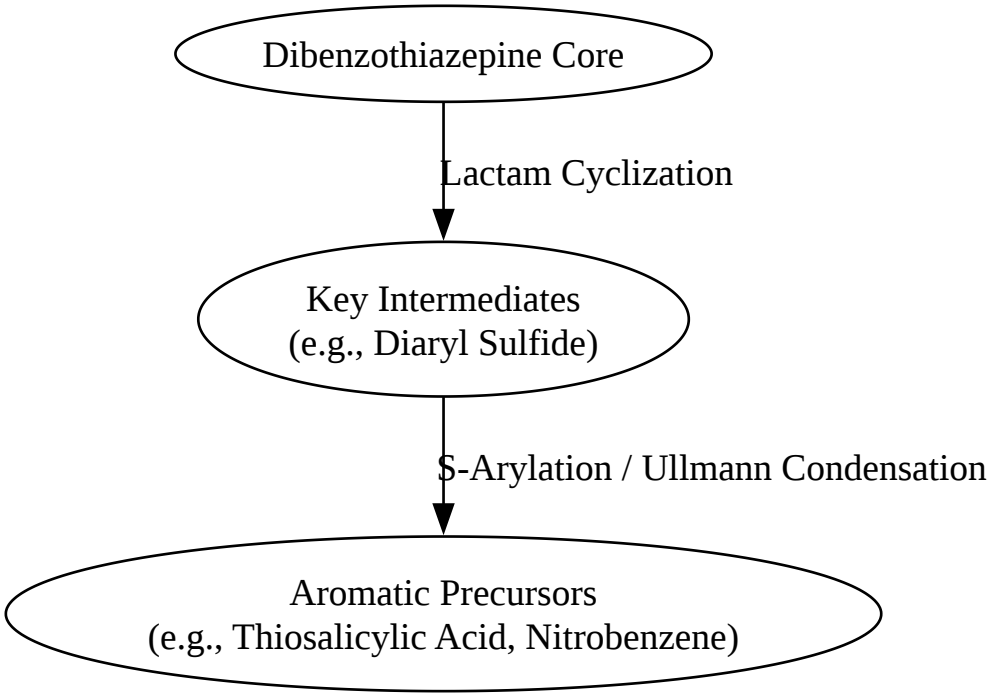
Introduction to Dibenzothiazepines

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The dibenzo[b,f][1][2]thiazepine core is a privileged structure in drug discovery. Its unique three-dimensional conformation allows it to interact with a variety of biological targets. While its most prominent application is in the treatment of schizophrenia and bipolar disorder, research has explored derivatives for their potential as antibacterial, anti-inflammatory, and anticancer agents.[1][3] The ability to synthetically access a diverse range of analogues is paramount for structure-activity relationship (SAR) studies and the development of new chemical entities.

Retrosynthetic Analysis and Key Synthetic Strategies

The construction of the dibenzothiazepine tricycle can be approached through several synthetic routes. A common retrosynthetic disconnection breaks the lactam C-N bond and the sulfide C-S bond, leading back to two key aromatic precursors: a 2-aminothiophenol derivative and a 2-halobenzoic acid or a related derivative.



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Several primary strategies have been established:

- Ullmann Condensation Route: This classic and robust method involves the copper-catalyzed or uncatalyzed S-arylation of a thiosalicylic acid derivative with a 2-halonitrobenzene. The

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resulting 2-nitro-2'-carboxy-diphenylsulfide intermediate is then reduced and cyclized to form the dibenzothiazepine lactam.[4] This is the focus of our detailed protocol.

- Smiles Rearrangement: An intramolecular nucleophilic aromatic substitution, the Smiles rearrangement offers an elegant route to diaryl amines and sulfides.[5][6][7] In this context, a precursor is designed to undergo rearrangement, forming the key C-S or C-N bond of the heterocyclic core.[8]

- Palladium-Catalyzed Cross-Coupling: Modern cross-coupling methodologies, such as the Buchwald-Hartwig amination, provide efficient ways to form the C-N bond intramolecularly, often as the final ring-closing step.[9][10] These methods can offer high functional group tolerance.

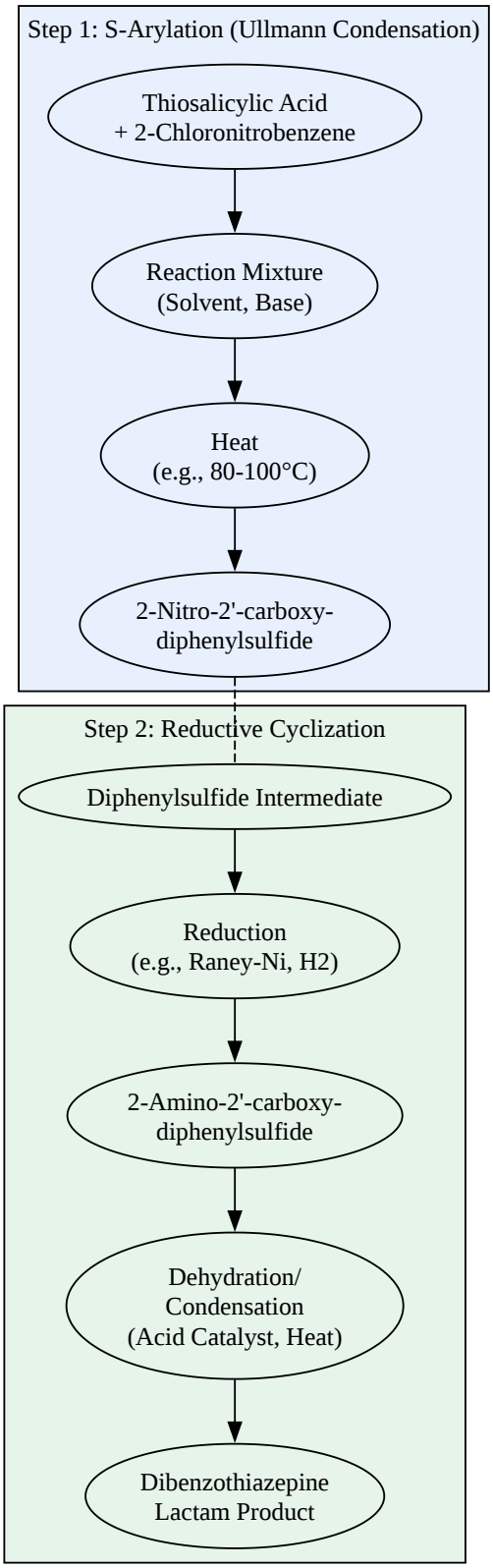
- Multicomponent Reactions (MCRs): For generating highly decorated analogues, isocyanide-based MCRs have been developed to construct pyrrole-fused dibenzothiazepine systems in a single, efficient step.[3][11]

This guide will detail the Ullmann condensation approach due to its reliability, scalability, and use of readily available starting materials.[4]

Detailed Synthetic Protocol: The Ullmann Condensation Route

This protocol outlines the synthesis of the core dibenzothiazepine lactam structure, which can be further functionalized. The overall process is a two-step sequence: S-arylation followed by reductive cyclization.

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Step 1: Synthesis of 2-Nitro-2'-carboxy-diphenylsulfide

This step forms the crucial C-S bond. The reaction involves the nucleophilic substitution of a halide on an electron-deficient nitrobenzene ring by the sulfur of thiosalicylic acid.

Materials & Reagents:

Reagent	Formula	MW (g/mol)	Mmol	Mass/Vol
Thiosalicylic Acid	$C_7H_6O_2S$	154.19	10.0	1.54 g
2-Chloronitrobenzene	$C_6H_4ClNO_2$	157.56	10.0	1.58 g
Sodium Carbonate (Na_2CO_3)	Na_2CO_3	105.99	20.0	2.12 g
Ethanol (EtOH)	C_2H_5OH	46.07	-	20 mL
Water (H_2O)	H_2O	18.02	-	20 mL

Protocol:

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add thiosalicylic acid (10.0 mmol, 1.54 g) and 2-chloronitrobenzene (10.0 mmol, 1.58 g).
- Solvent and Base Addition: Add ethanol (20 mL), water (20 mL), and sodium carbonate (20.0 mmol, 2.12 g). The base is crucial for deprotonating the thiol and carboxylic acid, facilitating the reaction.
- Reaction: Heat the mixture to reflux (approximately 80-90°C) with vigorous stirring.[4] Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a 7:3 mixture of hexane:ethyl acetate with a few drops of acetic acid). The reaction is typically complete within 6-12 hours.
- Work-up:

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- Cool the reaction mixture to room temperature.
- Filter the mixture to remove any insoluble inorganic salts.
- Transfer the filtrate to a separatory funnel and acidify to a pH of ~2 with concentrated hydrochloric acid (HCl). This will precipitate the carboxylic acid product.
- The crude product will precipitate as a solid. Collect the solid by vacuum filtration.
- Wash the solid with cold water to remove residual salts.

- Purification: The crude product can be purified by recrystallization from an ethanol/water mixture to yield the 2-nitro-2'-carboxy-diphenylsulfide as a solid. Expected yield: 80-90%.

Step 2: Reductive Cyclization to form Dibenzo[b,f][1][2]thiazepin-11(10H)-one

This step involves the reduction of the nitro group to an amine, which then undergoes an intramolecular dehydration-condensation with the carboxylic acid to form the seven-membered lactam ring.

Materials & Reagents:

Reagent	Formula	MW (g/mol)	Mmol	Mass/Vol
2-Nitro-2'-carboxy-diphenylsulfide	$C_{13}H_9NO_4S$	291.28	5.0	1.46 g
Raney Nickel (Raney-Ni)	Ni	-	Catalytic	~0.5 g (slurry)
Ethyl Acetate (EtOAc)	$C_4H_8O_2$	88.11	-	50 mL
Hydrogen Gas (H_2)	H_2	2.02	Excess	Balloon/Cylinder
Polyphosphoric Acid (PPA)	$(HPO_3)_n$	-	-	~15 g

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Protocol:

- Reduction of Nitro Group:
  - In a hydrogenation flask, dissolve the 2-nitro-2'-carboxy-diphenylsulfide (5.0 mmol, 1.46 g) in ethyl acetate (50 mL).
  - Carefully add the Raney-Ni catalyst (approx. 0.5 g of a 50% slurry in water, washed with ethyl acetate). Caution: Raney-Ni is pyrophoric and must be handled with care under a wet solvent.
  - Seal the flask, evacuate, and purge with hydrogen gas (H_2).
  - Pressurize the flask with H_2 (e.g., using a balloon) and stir vigorously at room temperature.
  - Monitor the reaction by TLC until the starting material is consumed (typically 4-8 hours). The product is the 2-amino-2'-carboxy-diphenylsulfide.[4]
- Catalyst Removal: Filter the reaction mixture through a pad of Celite® to remove the Raney-Ni catalyst. Wash the Celite pad with additional ethyl acetate. Caution: Do not allow the Celite pad with Raney-Ni to dry out. Quench it carefully with water.
- Cyclization:
  - Concentrate the filtrate under reduced pressure to obtain the crude amino acid intermediate.
  - To the crude intermediate, add polyphosphoric acid (PPA, ~15 g). PPA acts as both a solvent and a strong dehydrating agent to facilitate the intramolecular amide bond formation.
  - Heat the mixture to 80-90°C with stirring for 2-4 hours.[1] The mixture will become thick.
- Work-up:
  - Allow the reaction to cool slightly, then carefully pour the mixture onto crushed ice. This will hydrolyze the PPA and precipitate the product.

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- Stir until the ice has melted completely. The product will precipitate as a solid.
- Collect the solid by vacuum filtration and wash thoroughly with water until the filtrate is neutral.

- Purification: The crude dibenzothiazepine lactam can be purified by column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexane) or by recrystallization (e.g., from ethanol) to yield the final product.[12] Expected yield: 85-95%.

Characterization of Analogues

The identity and purity of the synthesized dibenzothiazepine analogues must be confirmed through standard analytical techniques.

Technique	Expected Observations
^{1}H NMR	Aromatic protons will typically appear in the range of δ 7.0-8.5 ppm. The N-H proton of the lactam will be a broad singlet, often downfield.
^{13}C NMR	Aromatic carbons will be observed between δ 120-150 ppm. The lactam carbonyl carbon (C=O) is characteristic and will appear significantly downfield, typically around δ 160-170 ppm.[12]
Mass Spec (MS)	The molecular ion peak (M+) corresponding to the calculated molecular weight of the target analogue should be observed.
Melting Point	A sharp melting point indicates high purity of the crystalline product.

Example Characterization Data for 3-chlorodibenzo[b,f][1][2]thiazepine:

- ^{1}H NMR (500 MHz, $CDCl_3$): δ 8.84 (s, 1H), 7.45 (d, J = 1.0 Hz 1H), 7.41 (dd, J_1 = 7.5 Hz, J_2 = 1.0 Hz, 1H), 7.37–7.29 (m, 4H), 7.19 (td, J_1 = 7.0 Hz, J_2 = 1.5 Hz, 1H).[12]

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- ^{13}C NMR (125 MHz, $CDCl_3$): δ 161.2, 148.6, 141.1, 137.8, 135.7, 133.0, 131.6, 130.5, 129.7, 128.6, 128.2, 127.6, 127.2.[12]

Safety and Handling

- Reagents: Handle all chemicals in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves. 2-Chloronitrobenzene is toxic and an irritant. Thiosalicylic acid is an irritant.
- Raney Nickel: Raney-Ni is a pyrophoric catalyst and can ignite spontaneously in air. Always handle it as a slurry under a solvent (water, ethanol, or the reaction solvent). Do not allow it to dry.
- Acids and Bases: Concentrated acids (HCl) and bases (Na_2CO_3) are corrosive. Polyphosphoric acid is highly viscous and corrosive; handle with care, especially when hot.
- Waste Disposal: Dispose of all chemical waste according to institutional and local environmental regulations.

Conclusion

The synthetic route presented provides a reliable and well-established method for accessing the dibenzothiazepine core structure. This foundational scaffold serves as a critical starting point for the development of a wide array of analogues for drug discovery and medicinal chemistry research. By understanding the underlying mechanisms and carefully following the detailed protocols, researchers can effectively synthesize and explore the chemical space of this important heterocyclic system.

References

- Mahale, G. D., Kolekar, Y. M., Kumar, A., Singh, D., Kodam, K. M., & Waghmode, S. B. (2011). Synthesis and antibacterial activities of new dibenzothiazepine derivatives. Indian Journal of Chemistry - Section B, 50B(9), 1196-1201.
- Reddy, V. P., Lange, J. H. M., & Kruse, C. G. (2008). Concise Palladium-Catalyzed Synthesis of Dibenzodiazepines and Structural Analogs. Organic Letters, 10(17), 3765–3767.

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- Li, Y., Wu, H., Chen, J., Wu, W., & Chen, H. (2017). “One-Pot” CuCl2-Mediated Condensation/C–S Bond Coupling Reactions to Synthesize Dibenzothiazepines by Bi-Functional-Reagent N, N′-Dimethylethane-1,2-Diamine. Molecules, 22(11), 1836.
- Park, H., Lee, K., & Lee, J. (2022). Development of Dibenzothiazepine Derivatives as Multifunctional Compounds for Neuropathic Pain. Molecules, 27(7), 2110.
- Kim, H. S., Park, J. Y., Kim, J. A., Lee, J. Y., & Kim, J. N. (2019). Synthesis of dibenzothiazepine analogues by one-pot S-arylation and intramolecular cyclization of diaryl sulfides and evaluation of antibacterial properties. Molecular Diversity, 23(4), 927-936.
- Shaabani, A., Soleimani, E., & Maleki, A. (2024). Synthesis of pyrrole-fused dibenzoxazepine/dibenzothiazepine/triazolobenzodiazepine derivatives via isocyanide-based multicomponent reactions. Beilstein Journal of Organic Chemistry, 20, 1-10.
- Shaabani, A., Soleimani, E., & Maleki, A. (2024). Synthesis of pyrrole-fused dibenzoxazepine/dibenzothiazepine/triazolobenzodiazepine derivatives via isocyanide-based multicomponent reactions. PMC.
- Nishi, T., & Okamura, T. (2010). Process for preparing dibenzothiazepine compounds. U.S. Patent No. 7,671,195 B2.
- Biswas, S., & Panda, G. (2015). Smiles Rearrangement in Synthetic Chemistry. Chemistry - An Asian Journal, 10(9), 1836-1852.
- D'hooge, W., & De Kimpe, N. (2022). Synthesis of the 1,5-Benzothiazepane Scaffold – Established Methods and New Developments. ChemistryOpen, 11(11), e202200262.
- Al-Khuzaie, M. G. A., Al-Amiery, A. A., & Kadhum, A. A. H. (2018). Synthesis and Characterization of Some New Benzothiazine, Dihydroquinazolinone and Oxazepine Derivatives from 1, 8-Naphthalic Anhydride and Evaluation of Their Antimicrobial Activity. Journal of Global Pharma Technology, 10(8), 263-271.
- Wang, S., Li, Y., Jiang, Y., & Zhang, W. (2019). Copper-Catalyzed Synthesis of Dibenzo[b,f]imidazo[1,2-d][1][2]oxazepine Derivatives via a Double Ullmann Coupling Reaction. Synthesis, 51(07), 1545-1552.

© 2026 BenchChem. All rights reserved.

- Pálvölgyi, A., & Timári, G. (2020). Radical Smiles Rearrangement: An Update. Molecules, 25(11), 2603.
- Ngwa, G., Fritch, D., Blum, K., & Newland, G. (2007). Simultaneous analysis of 14 benzodiazepines in oral fluid by solid-phase extraction and LC-MS-MS. Journal of analytical toxicology, 31(7), 369–376.
- Zhao, L., et al. (2013). One pot regioselective synthesis of a small library of dibenzo[b,f][1][2]thiazepin-11(10H)-ones via Smiles rearrangement. ACS Combinatorial Science, 15(3), 130-134.
- Procter, D. J., et al. (2021). Diarylamine Synthesis via Desulfinylative Smiles Rearrangement. Organic Letters, 23(24), 9464–9468.
- Procter, D. J., et al. (2021). Diarylamine Synthesis via Desulfinylative Smiles Rearrangement. PMC.
- Kumar, A., & Kumar, S. (2021). One-Pot Synthesis of Aminated Benzo-Fused Heterocycles and N-Substituted Dibenzothiophenes via Copper-Catalyzed Ullmann Type Reaction. Chemistry, 3(1), 313-325.
- Sawada, H., Hara, A., Asano, S., & Matsumoto, Y. (1976). Isolation and identification of benzodiazepine drugs and their metabolites in urine by use of Amberlite XAD-2 resin and thin-layer chromatography. Clinical Chemistry, 22(10), 1596-603.
- Peters, F. T., et al. (2006). Quantitative analysis of 33 benzodiazepines, metabolites and benzodiazepine-like substances in whole blood by liquid chromatography. Journal of Chromatography B, 834(1-2), 145-152.
- Hsu, R.-Y., Chan, S.-A., Lin, S.-L., Lin, T.-Y., Chu, W.-L., & Fuh, M.-R. (2013). Direct quantitative analysis of benzodiazepines, metabolites, and analogs in diluted human urine by Rapid resolution liquid chromatography-tandem mass spectrometry. Journal of Food and Drug Analysis, 21(4), 382-390.
- Mardal, M., et al. (2021). Quantification of 54 Benzodiazepines and Z-Drugs, Including 20 Designer Ones, in Plasma. Journal of Analytical Toxicology, 45(2), 134-145.

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- Ciaffoni, S., & Mates, J. (2020). Palladium-Catalyzed Benzodiazepines Synthesis. Catalysts, 10(6), 634.
- Majid, S. A., Khanday, W. A., & Tomar, R. (2013). Synthesis of 1,5-Benzodiazepine and Its Derivatives by Condensation Reaction Using H-MCM-22 as Catalyst. Journal of Chemistry, 2013, 1-6.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Development of Dibenzothiazepine Derivatives as Multifunctional Compounds for Neuropathic Pain - PMC [pmc.ncbi.nlm.nih.gov]
- 3. BJOC - Synthesis of pyrrole-fused dibenzoxazepine/dibenzothiazepine/triazolobenzodiazepine derivatives via isocyanide-based multicomponent reactions [beilstein-journals.org]
- 4. US7671195B2 - Process for preparing dibenzothiazepine compounds - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. research.manchester.ac.uk [research.manchester.ac.uk]
- 7. Diarylamine Synthesis via Desulfinylative Smiles Rearrangement - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis of 1,4-benzodiazepines and 1,4-benzothiazepines [ouci.dntb.gov.ua]
- 9. Concise Palladium-Catalyzed Synthesis of Dibenzodiazepines and Structural Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Synthesis of pyrrole-fused dibenzoxazepine/dibenzothiazepine/triazolobenzodiazepine derivatives via isocyanide-based multicomponent reactions - PMC [pmc.ncbi.nlm.nih.gov]

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- 12. “One-Pot” CuCl2-Mediated Condensation/C–S Bond Coupling Reactions to Synthesize Dibenzothiazepines by Bi-Functional-Reagent N, N′-Dimethylethane-1,2-Diamine - PMC [pmc.ncbi.nlm.nih.gov]
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